

Methodology for measuring mass transfer coefficients in amine solvents

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(Aminomethyl)-2-methylbutan-1-ol
CAS No.: 1314932-97-2
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Application Note: Advanced Methodologies for Measuring Mass Transfer Coefficients in Amine Solvents

Executive Summary

The design and optimization of gas-liquid absorbers for Carbon Capture, Utilization, and Storage (CCUS) rely fundamentally on accurate mass transfer data. Amine solvents—ranging from conventional monoethanolamine (MEA) to advanced sterically hindered amines (AMP) and tertiary blends—exhibit complex reactive mass transfer behaviors. For researchers and process scientists, decoupling physical diffusion from chemical kinetics is critical. This application note details the theoretical grounding, experimental causality, and self-validating protocols for measuring gas-side (

), liquid-side (

), and overall (

) mass transfer coefficients using Wetted Wall Columns (WWC) and Stirred Cell Reactors.

Mechanistic Foundations: Two-Film Theory & Chemical Enhancement

The absorption of

into an aqueous amine solvent is a reactive mass transfer process governed by the two-film theory. The overall resistance to mass transfer (

) is the sum of the gas-phase and liquid-phase resistances:

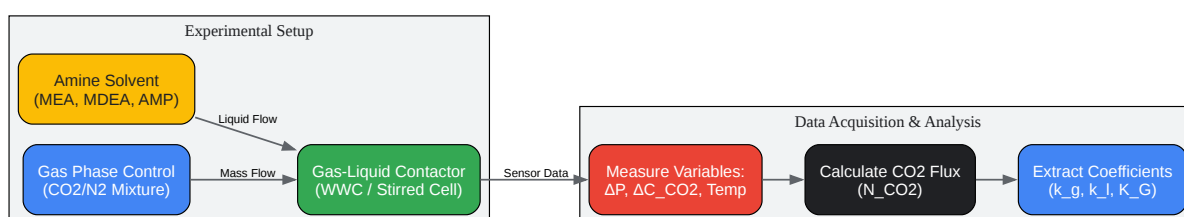
Where

is the Henry's law constant,

is the physical liquid mass transfer coefficient, and

is the chemical enhancement factor. Because the reaction between

and amines (like MEA or AEP) occurs rapidly in the liquid boundary layer, the liquid-side resistance often dominates[1]. To accurately quantify these parameters, researchers must utilize specialized contactors with strictly defined interfacial areas.



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Workflow of gas-liquid contactor setup and data analysis for mass transfer coefficient determination.

Experimental Protocols & Causality

Protocol A: Wetted Wall Column (WWC) for Overall Mass Transfer ()

Causality for Selection: The WWC is the gold standard for measuring

because it perfectly simulates the falling liquid film hydrodynamics found in industrial packed beds while maintaining a rigorously known, measurable interfacial area (typically a thin liquid film flowing over a stainless steel cylinder)[2]. This eliminates the geometric uncertainties inherent to pilot-scale packed columns.

Step-by-Step Methodology:

- System Pre-conditioning: Prepare the amine solvent (e.g., 30 wt% AEP or MEA) and circulate it through a heat exchanger bath to reach the target isothermal condition (e.g., 30–80 °C)[1].
- Gas-Liquid Contacting: Introduce a precisely metered gas mixture (e.g., 3 L/min of) counter-currently to the falling liquid film[1]. Ensure the liquid flow rate is sufficient to fully wet the column without inducing turbulent rippling.
- Steady-State Measurement: Monitor the inlet and outlet partial pressures using an IR gas analyzer. Wait until the system reaches a steady state (constant).
- Data Reduction: Calculate the flux () based on the logarithmic mean driving force. The overall mass transfer coefficient is derived as .

Self-Validation System: To ensure the gas-film resistance (

) is accurately accounted for, calibrate the column using a non-reactive system (e.g., absorption in 3N NaOH)[3]. Because this reaction is instantaneous, liquid resistance is effectively zero, allowing direct isolation and validation of the gas-side mass transfer coefficient ().

Protocol B: Stirred Cell Reactor for Intrinsic Kinetics ()

Causality for Selection: A stirred cell (or Lewis Cell) maintains a flat, unbroken gas-liquid interface. By operating at low

partial pressures, the system is forced into a pseudo-first-order (PFO) reaction regime. This allows researchers to decouple physical diffusion from chemical reaction, isolating the intrinsic liquid-side mass transfer coefficient (

)[4].

Step-by-Step Methodology:

- **Degassing & Loading:** Degas the aqueous amine solution (e.g., 0.5 to 12 M MEA) to remove dissolved interferences, then load it into the temperature-controlled stirred reactor[4].
- **Gas Injection:** Introduce an inert gas background, followed by a strictly controlled, low partial pressure of (e.g., 3–4 kPa) to satisfy the PFO criterion[4].
- **Data Acquisition:** Record the pressure decay over time using a high-resolution differential pressure transmitter (fall-in-pressure method), or monitor the liquid phase continuously via conductivity probes[5].
- **Kinetic Extraction:** Calculate the observed reaction rate constant () from the linear slope of the absorption rate versus the concentration in the liquid phase[6].

Self-Validation System: Gas-phase resistance can artificially suppress the measured reaction kinetics. To validate that gas-phase resistance is negligible, systematically increase the stirrer speed. If the measured absorption rate plateaus and remains constant despite increased agitation, the gas-phase resistance has been successfully eliminated, confirming the data reflects purely liquid-phase kinetics[7].

Data Presentation: Comparative Mass Transfer Data

The table below synthesizes quantitative mass transfer metrics derived from validated experimental methodologies across different amine systems.

| Solvent System | Contactor Type | Temp (°C) | Key Parameter Measured | Representative Value / Trend |
|----------------------|----------------------------|-----------|-------------------------------|---|
| 30 wt% AEP (Aqueous) | Wetted Wall Column | 60 | Overall Mass Transfer () | mol/(m ² ·s·Pa). Peaks at 60°C, then decreases[1]. |
| MEA (0.5 - 12 M) | Stirred Cell | 25 - 50 | Activation Energy () | 44.89 kJ/mol. initially increases with concentration, dropping >8 M[4]. |
| AMP in NMP | Wetted Wall Column | Varies | Liquid-side Mass Transfer () | Exhibits higher flux compared to standard aqueous MEA[8]. |
| 30 wt% MEA | Semi-Continuous Lewis Cell | 20 - 40 | Volumetric Mass Transfer () | Chemical enhancement dominates over physical diffusion as MEA conc. rises[5]. |

References

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- To cite this document: BenchChem. [Methodology for measuring mass transfer coefficients in amine solvents]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3231174/docs#methodology-for-measuring-mass-transfer-coefficients-in-amine-solvents>]

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